

Acenaphthene-d10: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acenaphthene-d10

Cat. No.: B084017

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Acenaphthene-d10**, a deuterated polycyclic aromatic hydrocarbon commonly utilized as an internal standard in analytical chemistry. The following sections detail the compound's properties, associated hazards, and recommended procedures for safe use, storage, and disposal.

Chemical and Physical Properties

Acenaphthene-d10 is a solid, hygroscopic compound.^[1] A summary of its key physical and chemical properties is presented below.

| Property | Value | Source |
|---|---|--------------|
| Molecular Formula | C ₁₂ D ₁₀ | [2][3][4] |
| Molecular Weight | 164.27 g/mol | [1][4] |
| CAS Number | 15067-26-2 | [1][2][3][5] |
| Appearance | Solid | [1] |
| Melting Point | 95 - 97 °C (203 - 207 °F) | [6] |
| Boiling Point | 277 - 279 °C (531 - 534 °F) | |
| Vapor Pressure | 0.00698 mmHg at 25 °C | [7] |
| Density | 1.217 g/cm ³ | [7] |
| Log Pow (Octanol/Water Partition Coefficient) | 3.39 - 4.19 | [8] |
| Solubility | DMF: 10 mg/ml, DMSO: 30 mg/ml, Ethanol: 2 mg/ml | [2] |

Hazard Identification and Classification



Acenaphthene-d10 is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation, and it is very toxic to aquatic life with long-lasting effects.[1][5][6][8]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][5][6]
- H319: Causes serious eye irritation.[1][5][6]
- H335: May cause respiratory irritation.[1][5][6]
- H400: Very toxic to aquatic life.[1][5]
- H410: Very toxic to aquatic life with long lasting effects.[1][5][6]

Signal Word: Warning[5][6][7]

Hazard Pictograms:

-  alt text
-  alt text

Toxicology

Acenaphthene-d10 may be harmful if inhaled, ingested, or absorbed through the skin.[6] It is also identified as a potential occupational hepatotoxin.[1]

| Toxicity Metric | Value | Species | Route |
|-----------------|-----------|---------|-----------------|
| LD50 | 600 mg/kg | Rat | Intraperitoneal |

First-Aid Measures

Immediate medical attention is required in case of exposure.

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult or absent, provide artificial respiration and consult a physician immediately.[6][7][8] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[6][7][8] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a physician.[6][7][8] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[6][7][8] |

Handling and Storage

Handling:

- Work in a well-ventilated area.[7]
- Avoid formation of dust and aerosols.[7][8]
- Avoid contact with skin and eyes.[7][8]
- Wear appropriate personal protective equipment (PPE).[8]
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.[8][9]
- Wash hands thoroughly after handling.[7][8]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Store at room temperature away from light and moisture.[\[8\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Acenaphthene-d10**:

| Protection Type | Specification |
|------------------------|---|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields or a face shield. [7] [8] |
| Skin Protection | Impervious, fire/flame resistant clothing and gloves. Inspect gloves prior to use and use proper glove removal technique. [7] [8] |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [7] |

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate non-essential personnel. Use personal protective equipment, including respiratory protection. Avoid breathing dust, vapors, mist, or gas. Ensure adequate ventilation.[\[7\]](#)[\[8\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)[\[8\]](#)
- Containment and Cleanup: Mechanically collect the material (e.g., sweeping, shoveling) and place it in a suitable, closed container for disposal. Avoid generating dust.[\[8\]](#)

Experimental Protocols

General Protocol for Use as an Internal Standard in GC/MS or LC/MS Analysis:

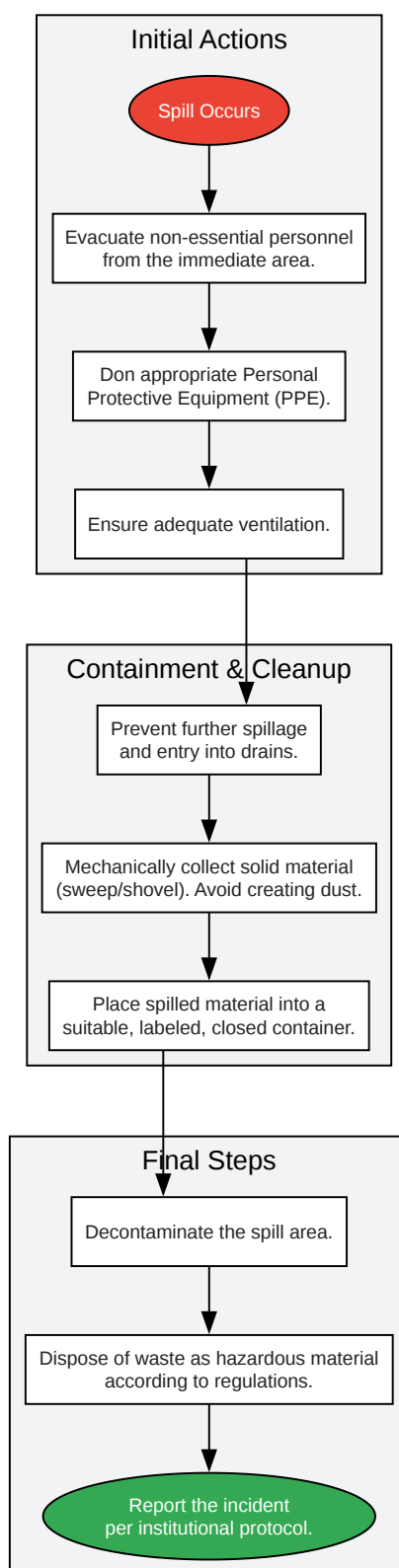
Acenaphthene-d10 is primarily used as an internal standard for the quantification of acenaphthene and other polycyclic aromatic hydrocarbons (PAHs).[2] The following is a generalized protocol; specific concentrations and volumes will be dependent on the experimental design, instrumentation, and sample matrix.

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **Acenaphthene-d10**.
 - Dissolve it in a high-purity solvent (e.g., isooctane, methylene chloride) to create a stock solution of a known concentration (e.g., 200 µg/mL).[10]
- Preparation of Calibration Standards:
 - Prepare a series of calibration standards containing known concentrations of the target analyte(s) (e.g., acenaphthene).
 - Spike each calibration standard with a constant, known amount of the **Acenaphthene-d10** internal standard stock solution.
- Sample Preparation:
 - Extract the target analytes from the sample matrix using an appropriate extraction technique (e.g., liquid-liquid extraction, solid-phase extraction).
 - Prior to the final volume adjustment, spike the sample extract with the same constant, known amount of the **Acenaphthene-d10** internal standard stock solution as used in the calibration standards.
- Instrumental Analysis:
 - Analyze the prepared calibration standards and samples using a gas chromatograph or liquid chromatograph coupled with a mass spectrometer (GC/MS or LC/MS).
 - Develop an instrumental method capable of separating the target analytes from the internal standard and other matrix components.

- Set the mass spectrometer to monitor for characteristic ions of both the target analytes and **Acenaphthene-d10**.
- Quantification:
 - For each calibration standard, calculate the response factor (RF) as the ratio of the peak area of the analyte to the peak area of the internal standard, divided by the concentration of the analyte.
 - Generate a calibration curve by plotting the peak area ratio (analyte/internal standard) against the analyte concentration for the series of standards.
 - Determine the concentration of the analyte in the samples by calculating the peak area ratio in the sample and using the calibration curve.

Visualized Workflow

The following diagram illustrates a logical workflow for handling an accidental spill of **Acenaphthene-d10**.



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